

Application Notes & Protocols: Sympathetic Cooling of Thorium-229 Ions

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Compound of Interest

Compound Name: Thorium-229

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Topic: Sympathetic Cooling of **Thorium-229** Ions in a Paul Trap Audience: Researchers, scientists, and drug development professionals. Document ID: ANP-TH229-SC-V1.0

Introduction

The **Thorium-229** (^{229}Th) nucleus possesses a unique property: an exceptionally low-energy isomeric excited state, making it accessible to laser excitation. This feature has positioned ^{229}Th , particularly in its triply-charged state ($^{229}\text{Th}^{3+}$), as a leading candidate for the development of a next-generation optical clock, or "nuclear clock".^{[1][2]} Such a clock promises unprecedented precision, potentially enabling new probes for fundamental physics, including searches for dark matter and temporal variations in fundamental constants.^{[1][3]}

To perform the high-resolution spectroscopy required for a nuclear clock, the ions must be confined and cooled to extremely low temperatures to minimize Doppler broadening.^{[4][5]} While $^{229}\text{Th}^{3+}$ can be directly laser cooled, its complex hyperfine structure makes this process challenging.^{[5][6]} Sympathetic cooling offers a more convenient and effective solution.^[5] This technique employs a second, easily laser-coolable ion species (a "coolant" ion) that is trapped alongside the $^{229}\text{Th}^{3+}$ (the "logic" ion). Through their mutual Coulomb interaction, the cold coolant ions extract thermal energy from the logic ions, reducing their temperature to the millikelvin range.^{[4][7]}

This document provides detailed protocols and data for the sympathetic cooling of $^{229}\text{Th}^{3+}$ ions using Strontium-88 ($^{88}\text{Sr}^{+}$) as the coolant ion within a linear Paul trap, a method successfully demonstrated in several leading experiments.^{[6][8][9]} The techniques described are

foundational for research in nuclear metrology and quantum information science. For professionals in drug development, the underlying technologies in ion trapping, manipulation, and ultra-sensitive spectroscopy are related to advanced mass spectrometry and analytical methods, highlighting how progress in fundamental physics can spur innovation across scientific disciplines.

Principle of Sympathetic Cooling

Sympathetic cooling in a Paul trap relies on the Coulomb interaction between two co-trapped ion species. The process can be broken down as follows:

- **Trapping:** Both the logic ions ($^{229}\text{Th}^{3+}$) and coolant ions (e.g., $^{88}\text{Sr}^{+}$) are confined by the dynamic radiofrequency (RF) electric fields of a Paul trap.
- **Direct Laser Cooling:** The coolant ion is chosen for its simple electronic structure, which allows for efficient, continuous laser cooling. Lasers tuned slightly below a strong dipole transition irradiate the coolant ions. Due to the Doppler effect, ions moving toward the laser are preferentially excited, leading to a net loss of momentum and a reduction in kinetic energy. A second "repumper" laser is often needed to prevent the ion from falling into a dark state.
- **Coulomb Coupling:** Within the trap, the ions interact strongly via the long-range Coulomb force. This coupling allows for the transfer of kinetic energy from the hot logic ions to the cold, laser-damped coolant ions.
- **Thermal Equilibrium:** The continuous removal of energy from the coolant ions serves as a heat sink for the entire system. The process continues until the logic ions reach thermal equilibrium with the coolant ions, achieving temperatures in the millikelvin range.
- **Coulomb Crystallization:** At these low temperatures, the mutual Coulomb repulsion dominates the ions' thermal motion, forcing them into a stable, ordered structure known as a Coulomb crystal.^[6] The heavier Th^{3+} ions typically form a core surrounded by the lighter Sr^{+} ions, with the absence of fluorescence from the thorium ions appearing as dark voids in the crystal.^{[10][11]}

A key factor for efficient cooling is a close charge-to-mass ratio between the two ion species, which ensures strong spatial overlap and coupling within the trap.^{[4][6]} The ratio for $^{229}\text{Th}^{3+}$

(~76.3 u/e) is favorably close to that of $^{88}\text{Sr}^+$ (~88 u/e).[12]

Data Presentation

Quantitative data from cited experiments are summarized below for reference and experimental design.

Table 1: Properties of Ions for Sympathetic Cooling

Property	Logic Ion ($^{229}\text{Th}^{3+}$)	Coolant Ion ($^{88}\text{Sr}^+$)
Mass (amu)	~229.03	~87.91
Charge State	+3	+1
Charge-to-Mass Ratio (u/e)	~76.3	~88.0
Key Spectroscopy Wavelengths	690 nm, 984 nm[4][13]	N/A

| Nuclear Spin (I) | 5/2[6] | 0[12] |

Table 2: Typical Laser Parameters for $^{88}\text{Sr}^+$ Coolant Ions

Parameter	Wavelength	Purpose	Typical Linewidth
Cooling Laser	422 nm	Drives the primary $S_{1/2} \rightarrow P_{1/2}$ cooling transition. [12]	~20 MHz[13]

| Repumper Laser | 1092 nm | Prevents population trapping in the metastable $D_{3/2}$ state.[13] |
N/A |

Table 3: Key Experimental Parameters and Results

Parameter	Typical Value / Result	Reference
Th ³⁺ Source	²³³ U α-recoil source or laser ablation.	[1][6]
Initial Th ³⁺ Kinetic Energy (recoil source)	Up to 84 keV	[6][7]
Pre-cooling Method (recoil source)	Helium buffer-gas stopping cell.	[6][7]
Total Energy Reduction	~11 orders of magnitude.	[4][6][7]
Final Ion Temperature	Millikelvin range.	[7]
Achieved Trapping Lifetime	Several hundred seconds.	[1]

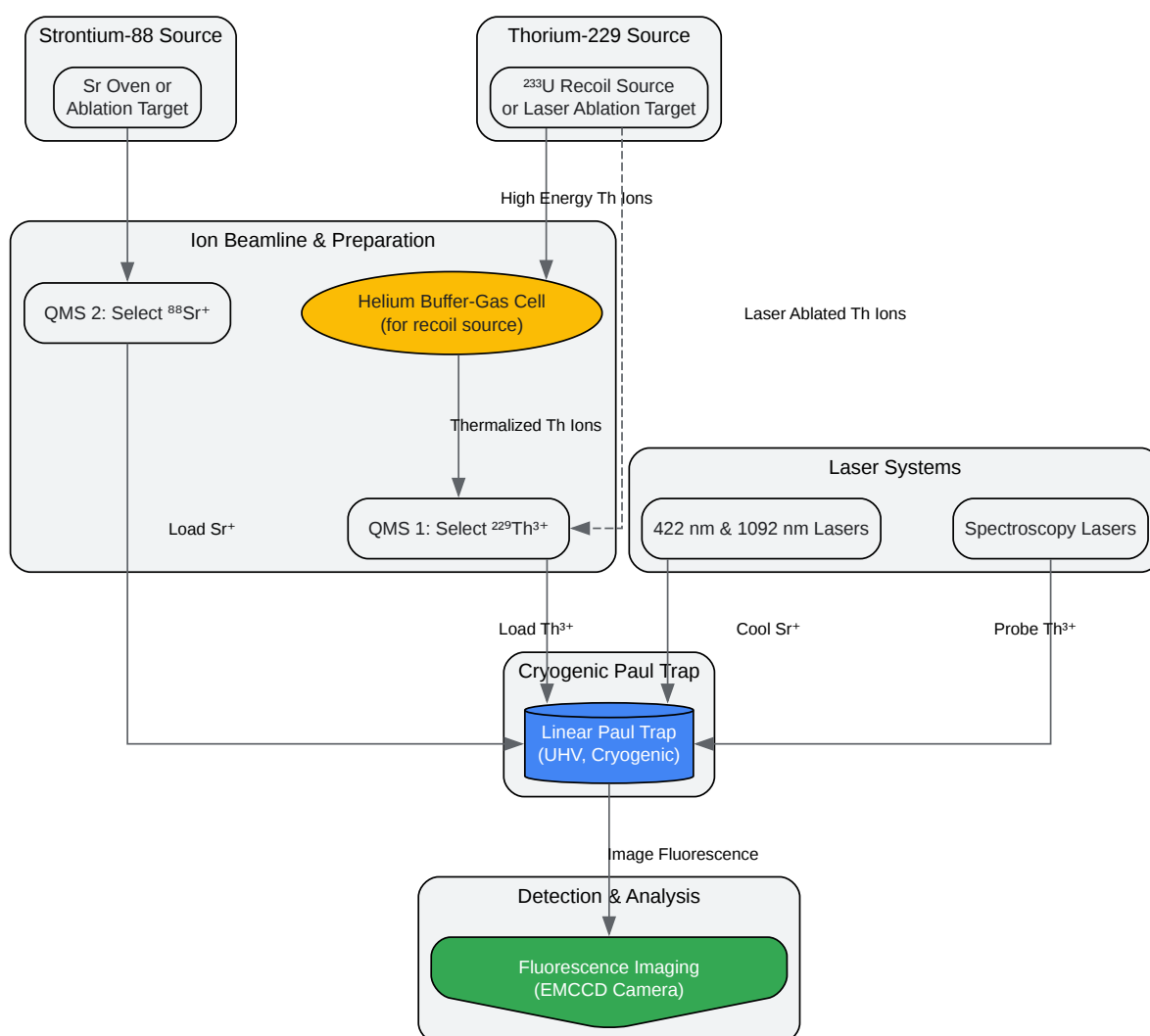
| Required Vacuum Conditions | Ultra-high vacuum (UHV), often achieved with cryogenic traps. [\[12\]](#) |

Experimental Workflows and Protocols

The following sections provide detailed methodologies for the key stages of the experiment.

Experimental Setup Overview

A typical apparatus consists of an ultra-high vacuum system housing a linear Paul trap.[\[6\]](#) The system includes separate ion sources for ²²⁹Th³⁺ and ⁸⁸Sr⁺, ion optics for guiding and mass filtering, and multiple laser systems for cooling and spectroscopy.[\[4\]\[8\]\[12\]](#) Cryogenic cooling of the trap is often employed to achieve the long storage times necessary for precision measurements.[\[2\]\[14\]](#)



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Caption: Experimental workflow for trapping and sympathetic cooling of $^{229}\text{Th}^{3+}$ ions.

Protocol 1: Thorium-229 Ion Generation and Loading

This protocol describes two common methods for producing $^{229}\text{Th}^{3+}$ ions.

Method A: Alpha Recoil Source

- **Source Preparation:** A thin layer of Uranium-233 (^{233}U) is deposited onto a substrate. ^{233}U decays via alpha emission, producing ^{229}Th recoil ions.[\[6\]](#)[\[7\]](#)
- **Ion Ejection:** The recoil ions are ejected from the source with high kinetic energy (up to 84 keV).[\[6\]](#)
- **Energy Dissipation:** The high-energy ions are directed into a buffer-gas stopping cell filled with high-purity helium at a pressure of 10^3 – 10^4 Pa. Collisions with helium atoms thermalize the ions. The 3+ charge state is stable against charge exchange with helium.[\[6\]](#)
- **Extraction:** The thermalized ions are extracted from the cell using a radiofrequency quadrupole (RFQ) and guided towards the Paul trap.[\[12\]](#)
- **Mass Selection:** A Quadrupole Mass Separator (QMS) is used to filter the ion beam, selecting only ions with the correct charge-to-mass ratio for $^{229}\text{Th}^{3+}$ to be injected into the trap.[\[2\]](#)[\[12\]](#)

Method B: Laser Ablation

- **Target Preparation:** A solid target, such as thorium nitrate or thorium fluoride, is placed in the vacuum chamber near the trap.[\[1\]](#)[\[15\]](#)
- **Ablation:** A pulsed laser (e.g., Nd:YAG) is focused onto the target, creating a plasma plume containing various ion species and charge states.[\[15\]](#)
- **Ion Guidance:** Ion optics guide the ablated ions toward the trap.
- **Mass Selection:** As with the recoil source, a QMS can be used to ensure only $^{229}\text{Th}^{3+}$ is loaded. Alternatively, mass selection can be performed in-trap by manipulating voltages to eject unwanted species.

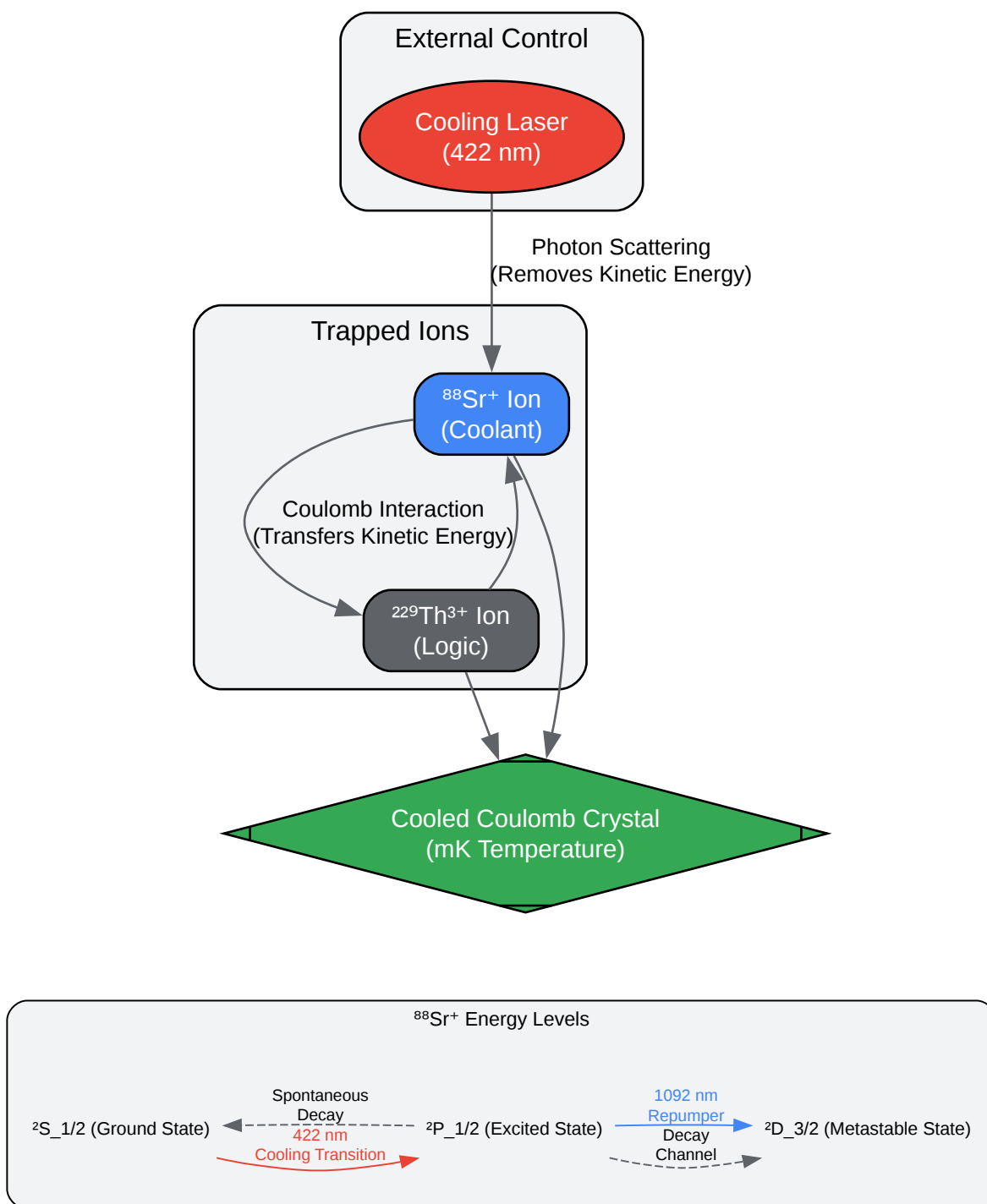
- Loading Optimization: Optimize ion yield and purity by adjusting laser pulse energy, trap endcap voltages, and loading time.[1]

Protocol 2: Coolant Ion Generation and Loading

- Source: $^{88}\text{Sr}^+$ ions are typically produced either by laser ablation of a solid strontium target or by heating an atomic oven containing strontium metal.[8][12]
- Guidance and Selection: The generated ions are guided and passed through a second QMS to select for the $^{88}\text{Sr}^+$ isotope.[12]
- Loading: The purified $^{88}\text{Sr}^+$ ion beam is directed into the Paul trap, often from the opposite end to the thorium source.[12]

Protocol 3: Sympathetic Cooling Procedure

- Trap Loading Sequence: Load the Paul trap with both $^{88}\text{Sr}^+$ and $^{229}\text{Th}^{3+}$ ions. The optimal number of ions depends on the experiment, but small crystals of tens to a few hundred ions are common.[6]
- Laser Cooling of $^{88}\text{Sr}^+$:
 - Align the 422 nm cooling laser and 1092 nm repumper laser to overlap with the ion cloud in the trap center.
 - Set the 422 nm laser to a frequency slightly red-detuned from the $S_{1/2} \rightarrow P_{1/2}$ transition.
 - During initial Th^{3+} loading, the cooling laser frequency can be shifted further to the red for a few seconds to minimize ion loss and improve trapping efficiency.[4]
- Initiate Sympathetic Cooling: The continuous laser cooling of the $^{88}\text{Sr}^+$ cloud will sympathetically cool the co-trapped $^{229}\text{Th}^{3+}$ ions via Coulomb collisions. The process is self-initiating once both species are trapped and the cooling lasers are active.
- Crystal Formation: As the ions cool, they will undergo a phase transition into a Coulomb crystal. This is the primary indication of successful sympathetic cooling.



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